

# Physical and chemical properties of Isophorone oxide

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## Compound of Interest

Compound Name: *Isophorone oxide*

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## Isophorone Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Isophorone oxide** (CAS No. 10276-21-8), systematically named 4,4,6-trimethyl-7-oxabicyclo[4.1.0]heptan-2-one, is a derivative of isophorone, a well-known unsaturated cyclic ketone.<sup>[1]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **isophorone oxide**, intended to be a valuable resource for professionals in research, chemical synthesis, and drug development. The document summarizes key quantitative data, details experimental protocols, and presents a logical workflow for its synthesis.

## Physical Properties

**Isophorone oxide** is a colorless to light yellow, clear liquid at room temperature.<sup>[2][3]</sup> A comprehensive summary of its physical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>2</sub>	[4]
Molecular Weight	154.21 g/mol	[1][4]
Boiling Point	75-76 °C at 6 mmHg	[2][4]
Density	0.994 g/mL at 25 °C	[2][4]
Refractive Index (n <sup>20</sup> /D)	1.453	[2][4]
Flash Point	182 °F (83 °C)	[2][4]
Appearance	Colorless to light yellow clear liquid	[2][3]
Storage Temperature	Room temperature, sealed in a dry place	[2][4]

## Chemical Properties and Reactivity

**Isophorone oxide** is a stable compound under standard conditions. Its chemical reactivity is primarily characterized by the presence of an epoxide ring and a ketone functional group.

One notable reaction is its rearrangement into 3,5,5-trimethyl-1,2-cyclohexanedione and 2-formyl-2,4,4-trimethylcyclopentanone. This transformation can be achieved with high conversion and selectivity using catalysts such as zeolites and montmorillonite K10.[3]

## Spectral Data

The structural characterization of **isophorone oxide** is supported by various spectroscopic techniques.

Spectrum Type	Key Features	Source
<sup>1</sup> H NMR	Data available.	<a href="#">[1]</a>
<sup>13</sup> C NMR	Data available.	<a href="#">[1]</a>
Infrared (IR)	Data available (FTIR, ATR-IR, Vapor Phase).	<a href="#">[1]</a>
Mass Spectrometry (MS)	Data available (GC-MS).	<a href="#">[1]</a>
Ultraviolet (UV)	Maximum absorption at 292 m $\mu$ ( $\epsilon$ 43).	

## Experimental Protocols

### Synthesis of Isophorone Oxide from Isophorone

Principle:

**Isophorone oxide** is synthesized via the epoxidation of isophorone using hydrogen peroxide in a basic solution.

Materials:

- Isophorone
- 30% Aqueous hydrogen peroxide
- 6N Aqueous sodium hydroxide
- Methanol
- Ether
- Anhydrous magnesium sulfate
- Water

Procedure:

- In a three-necked flask equipped with a dropping funnel, a mechanical stirrer, and a thermometer, dissolve 55.2 g (0.4 mol) of isophorone in 400 ml of methanol.
- To this solution, add 115 ml (1.2 mol) of 30% aqueous hydrogen peroxide.
- Cool the flask to 15 °C using an ice bath.
- Add 33 ml (0.2 mol) of 6N aqueous sodium hydroxide dropwise with stirring over a period of 1 hour, maintaining the reaction temperature between 15–20 °C with a cold water bath.
- After the addition is complete, stir the mixture for an additional 3 hours, keeping the temperature at 20–25 °C.
- Pour the reaction mixture into 500 ml of water.
- Extract the aqueous mixture with two 400-ml portions of ether.
- Combine the ether extracts, wash with water, and dry over anhydrous magnesium sulfate.
- Remove the bulk of the ether by distillation through a 30-cm Vigreux column at atmospheric pressure.
- Distill the residual liquid under reduced pressure to yield **isophorone oxide**. The expected yield is 43–44.5 g (70–72%).<sup>[4]</sup>

## Analytical Methods for Purity Determination

The purity of **isophorone oxide** is typically determined using gas chromatography (GC).<sup>[3]</sup>

Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID).

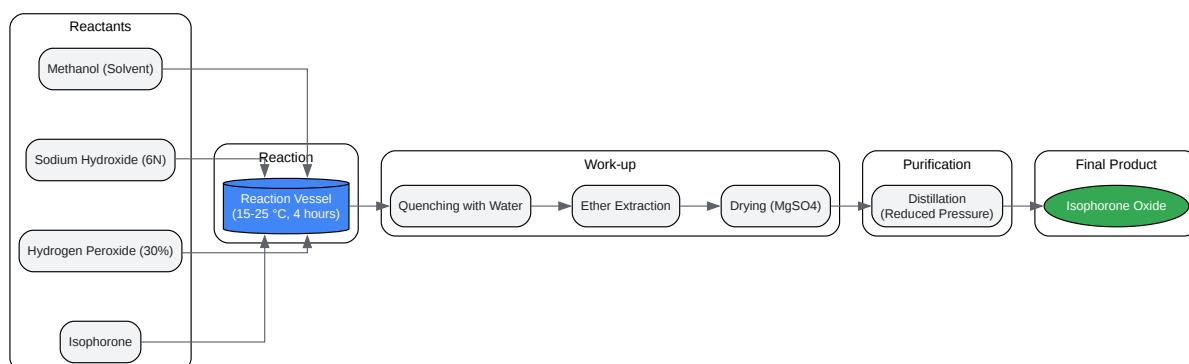
General GC Parameters (example):

- Column: Capillary column suitable for the analysis of ketones and epoxides.
- Injector Temperature: 250 °C

- Detector Temperature: 300 °C
- Oven Temperature Program: An initial temperature held for a few minutes, followed by a temperature ramp to a final temperature to ensure the elution of all components.
- Carrier Gas: Helium or Nitrogen.

For more detailed structural confirmation, Gas Chromatography-Mass Spectrometry (GC-MS) can be employed to identify the parent ion and fragmentation patterns of **isophorone oxide**.[\[1\]](#)

## Logical Workflow: Synthesis of Isophorone Oxide



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## References

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